

Spectroscopic Analysis of 5-Bromo-2-(pyrrolidin-1-yl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: **5-Bromo-2-(pyrrolidin-1-yl)pyridine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) characteristics of **5-Bromo-2-(pyrrolidin-1-yl)pyridine**. Due to the limited availability of public, experimentally-derived spectral data for this specific compound, the following sections present predicted ¹H and ¹³C NMR data based on established chemical shift principles and analysis of structurally related compounds. This guide also outlines a comprehensive, standard experimental protocol for the acquisition of such data and includes workflow visualizations to aid in conceptual understanding.

Predicted ¹H and ¹³C NMR Data

The chemical shifts for **5-Bromo-2-(pyrrolidin-1-yl)pyridine** are influenced by the electron-withdrawing effect of the bromine atom and the electron-donating effect of the pyrrolidine group on the pyridine ring. The predicted data is summarized in the tables below.

Table 1: Predicted ¹H NMR Data for **5-Bromo-2-(pyrrolidin-1-yl)pyridine** in CDCl₃

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~ 8.15	d	~ 2.5	H-6 (Pyridine)
~ 7.50	dd	~ 9.0, 2.5	H-4 (Pyridine)
~ 6.25	d	~ 9.0	H-3 (Pyridine)
~ 3.45	t	~ 6.5	H-2', H-5' (Pyrrolidine, -NCH ₂)
~ 1.95	m	~ 6.5	H-3', H-4' (Pyrrolidine, -CH ₂)

Table 2: Predicted ¹³C NMR Data for **5-Bromo-2-(pyrrolidin-1-yl)pyridine** in CDCl₃

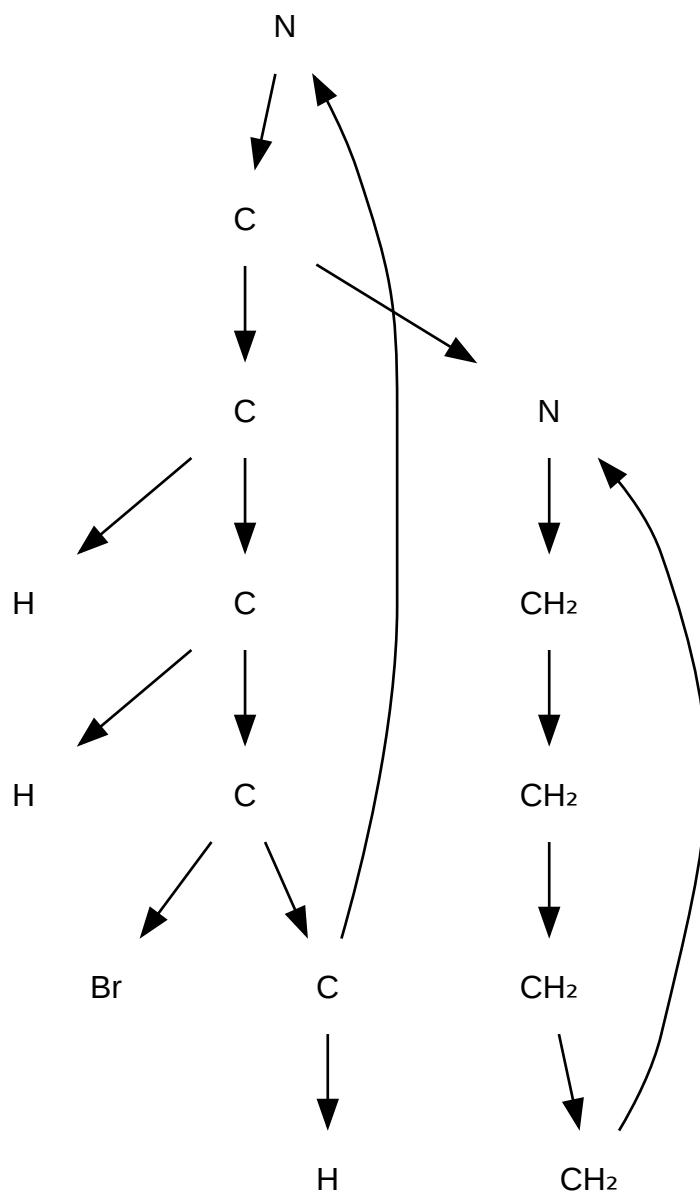
Chemical Shift (δ , ppm)	Assignment
~ 158.0	C-2 (Pyridine)
~ 149.0	C-6 (Pyridine)
~ 140.0	C-4 (Pyridine)
~ 108.0	C-3 (Pyridine)
~ 106.0	C-5 (Pyridine)
~ 46.5	C-2', C-5' (Pyrrolidine, -NCH ₂)
~ 25.5	C-3', C-4' (Pyrrolidine, -CH ₂)

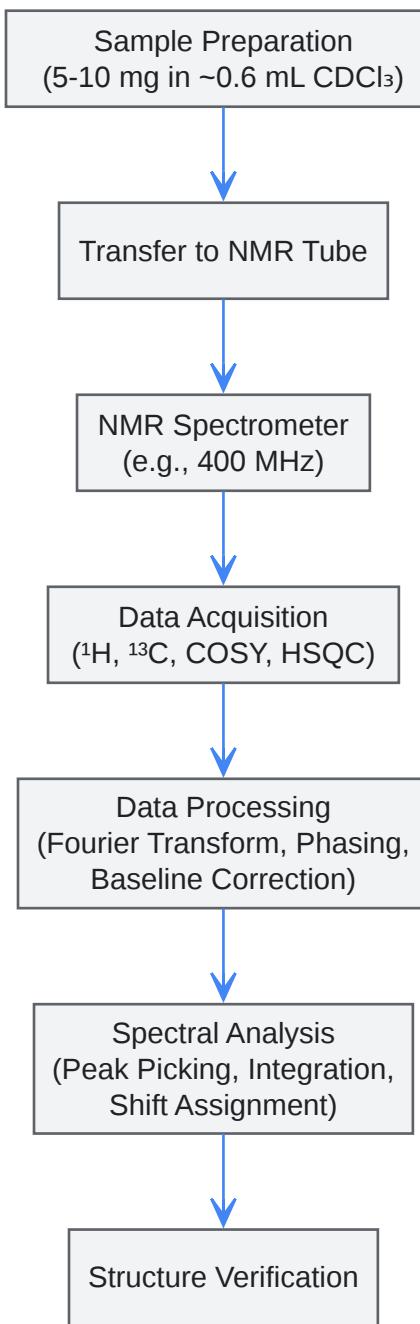
Disclaimer: The data presented in Tables 1 and 2 are predicted values. Actual experimental results may vary based on solvent, concentration, and instrument calibration.

Structural and Workflow Diagrams

To visualize the molecule and the process of its analysis, the following diagrams are provided.

Chemical Structure of 5-Bromo-2-(pyrrolidin-1-yl)pyridine





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